

An In-depth Technical Guide to the Safe Handling of 2-Azidoethanol-d4

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Compound of Interest

Compound Name: 2-Azidoethanol-d4

Cat. No.: B1153398

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This guide provides comprehensive safety and handling information for **2-Azidoethanol-d4**, a deuterated derivative of 2-Azidoethanol. The information herein is intended for researchers, scientists, and professionals in drug development and other scientific fields who may handle this compound. While this document focuses on the deuterated form, much of the safety data is extrapolated from the more extensively documented non-deuterated 2-Azidoethanol, as the primary chemical hazards are expected to be identical.

Section 1: General Information

2-Azidoethanol-d4 is a stable isotope-labeled version of 2-Azidoethanol. It is used in various research applications, including as a building block in "click chemistry" for the synthesis of complex molecules and bioconjugation.^[1] The presence of deuterium atoms can be useful for tracing metabolic pathways or as an internal standard in mass spectrometry-based analyses.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₂ HD ₄ N ₃ O	[2]
Molecular Weight	91.11 g/mol	[2]
Appearance	Colorless to Light Yellow Oil/Liquid	[3]
Boiling Point	77°C (24 Torr) (for non-deuterated)	[4]
Density	1.1460 g/cm ³ (for non-deuterated)	[4]
Storage Temperature	2-8°C	[2][4][5][6]

Section 2: Hazard Identification and Classification

2-Azidoethanol is classified as a hazardous substance. The primary hazards are severe skin corrosion and eye damage.[5][7][8][9]

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[7][8][9]

GHS Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[8][9]
- P264: Wash thoroughly after handling.[8][9]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[8][9]
- P301+P330+P331: IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[9]
- P302+P361+P354: IF ON SKIN: Take off immediately all contaminated clothing. Immediately wash with plenty of water.[7]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[7]

- P305+P354+P338: IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
- P310: Immediately call a POISON CENTER or doctor/physician.[8][9]
- P363: Wash contaminated clothing before reuse.[8][9]
- P405: Store locked up.[7]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[7]

Section 3: Experimental Protocols for Safe Handling

The following protocols are derived from standard safety data sheets and should be strictly adhered to when working with **2-Azidoethanol-d4**.

- Engineering Controls: Use only in a chemical fume hood.[10] A safety shower and eye wash station must be readily available.[8][9]
- Respiratory Protection: Wear an approved respirator (NIOSH/MSHA or European Standard EN 149).[8][9]
- Hand Protection: Wear compatible chemical-resistant gloves.[8][9][10]
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[8][9][10]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin exposure.[8][9][10]
- Handling: This product should be handled only by, or under the close supervision of, those properly qualified in the handling and use of potentially hazardous chemicals.[10] Avoid contact with skin, eyes, and clothing.[8][9] Avoid inhalation of vapor or mist.[8][9]
- Storage: Store in a cool, dry, and well-ventilated area in tightly closed containers.[8][9][10] The recommended storage temperature is between 2°C and 8°C.[2][4][5][6] Keep away from incompatible substances and metals.[8][9]

- Evacuate Personnel: Ensure non-essential personnel are clear of the affected area.
- Ventilate Area: Provide adequate ventilation.[9]
- Contain Spill: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.[11]
- Collect Spill: Mix with sand or a similar inert absorbent material, sweep up, and place in a tightly closed container for disposal.[10]
- Clean Area: Thoroughly clean the contaminated area.[5][8][9]
- Environmental Precautions: Do not allow the material to enter drains or water courses.[10]
- Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.[8]
- Dispose of waste according to all applicable local, state, and federal regulations.[8]

Section 4: First Aid Measures

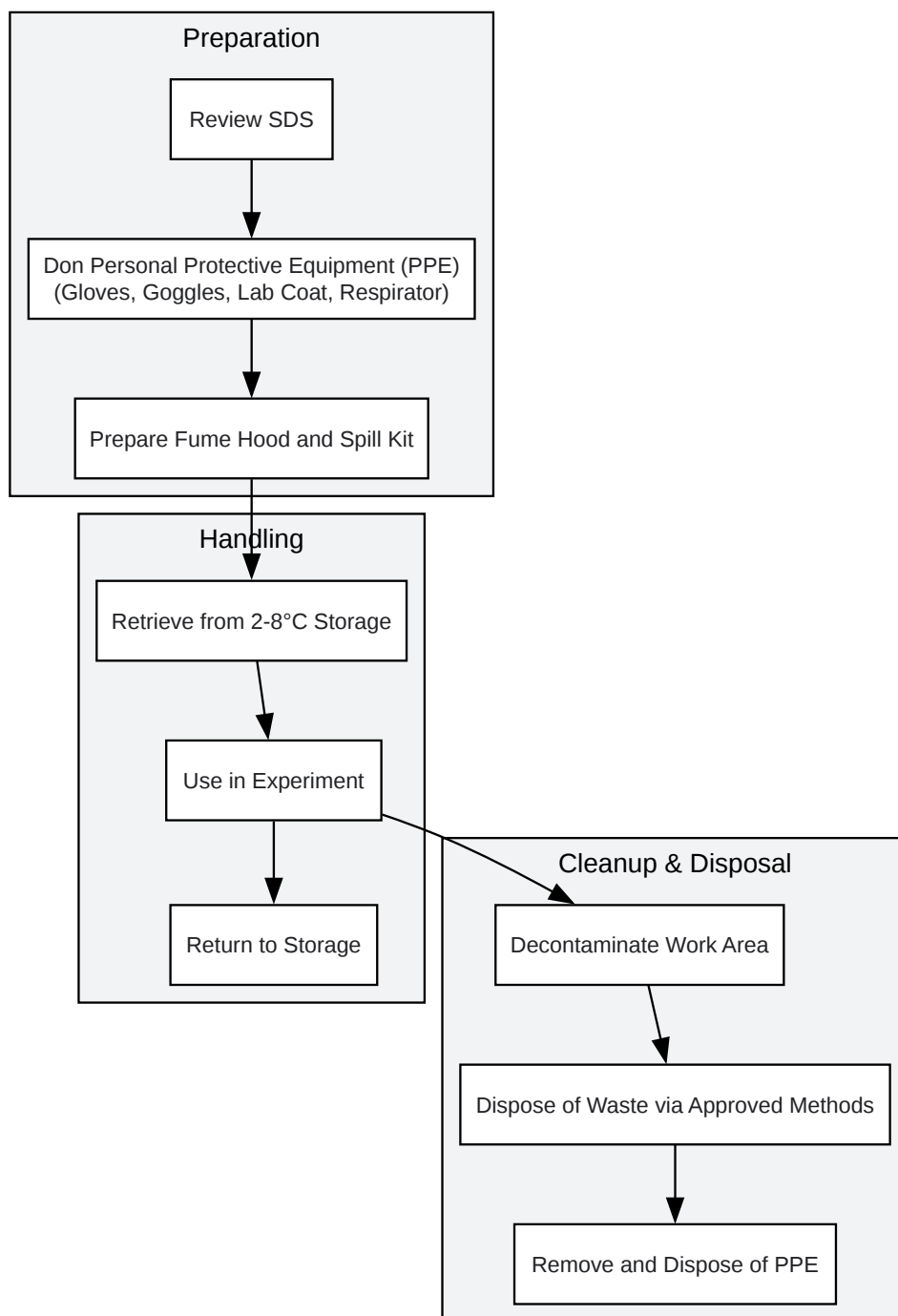
Immediate medical attention is required in case of exposure.

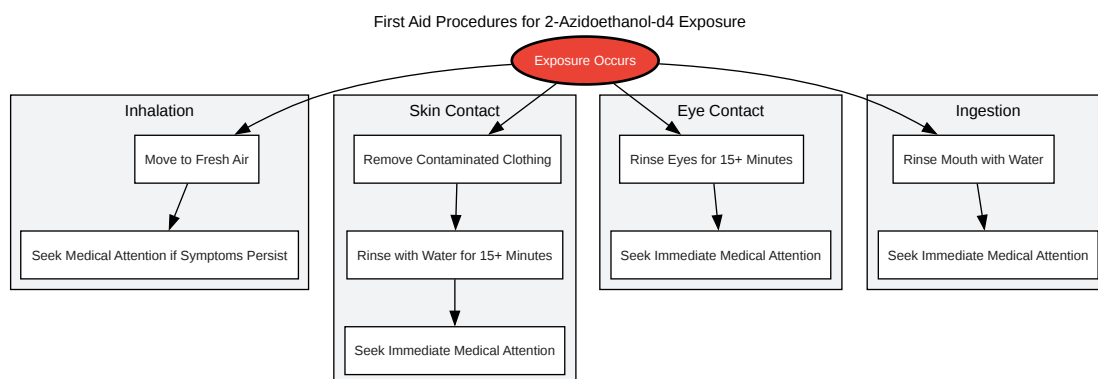
- Inhalation: Remove to fresh air. If symptoms persist, seek medical attention.[10]
- Skin Contact: Immediately wash the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[10] Seek immediate medical attention as corrosive injuries that are not treated are hard to cure.[5]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers.[10] Seek immediate medical attention.[5]
- Ingestion: Wash out the mouth with copious amounts of water for at least 15 minutes.[10] Call a physician immediately. There is a danger of perforation of the esophagus and stomach due to strong corrosive effects.[5]

Section 5: Visual Guides

The following diagrams illustrate key safety and handling workflows.

Workflow for Safe Handling of 2-Azidoethanol-d4





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